

An In-Depth Technical Guide to the Chemical Properties of Tanshinone IIA Anhydride

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Compound of Interest

Compound Name: Tanshinone IIA anhydride

Cat. No.: B12404525

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Scientific literature detailing the comprehensive chemical properties of **Tanshinone IIA anhydride** is limited. The majority of available research focuses on the related compound, Tanshinone IIA. This guide provides the available specific information for **Tanshinone IIA anhydride** and outlines generally accepted experimental protocols for the characterization of such compounds. The section on signaling pathways describes the activity of Tanshinone IIA as a reference point, due to the absence of specific data for **Tanshinone IIA anhydride**.

Core Chemical Properties

Tanshinone IIA anhydride, systematically named Furo[3,2-c]naphth[2,1-e]oxepin-10,12-dione, 6,7,8,9-tetrahydro-1,6,6-trimethyl-, is a derivative of the well-studied Tanshinone IIA.^[1] While extensive data on its chemical properties are not readily available in published literature, the fundamental molecular and physical characteristics have been identified.

Table 1: Physicochemical Properties of **Tanshinone IIA Anhydride**

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₈ O ₄	[1]
Molecular Weight	310.34 g/mol	[1]
CAS Number	61077-78-9	[1]
Appearance	Light yellow to yellow solid	[1]
Purity (by LCMS)	≥ 97.03%	[1]

Solubility, Stability, and Reactivity

Specific quantitative data on the solubility, stability, and reactivity of **Tanshinone IIA anhydride** are not extensively documented. However, general characteristics can be inferred from its structure and information on related tanshinones.

Table 2: Qualitative Chemical Properties and Storage Recommendations

Property	Description	Recommendations & Known Information
Solubility	Data for specific solvents is not provided in the available literature. As a diterpenoid, it is expected to have low aqueous solubility and better solubility in organic solvents.	For related tanshinones, solubility is poor in water but higher in solvents like methanol, ethanol, and DMSO. [2]
Stability	Should be protected from light. [1] In solvent, it is recommended to be stored at -80°C for 6 months or -20°C for 1 month. [1] Related tanshinones are known to be unstable at high temperatures and in the presence of light.	Store at 4°C and protect from light for the solid compound. [1]
Reactivity	The furanonaphthoxepine core contains several functional groups that could be susceptible to reaction, though specific reactivity data is unavailable.	As a potent and irreversible inhibitor of human carboxylesterase (CE), it demonstrates significant biological reactivity. [3]

Experimental Protocols

While specific experimental protocols for **Tanshinone IIA anhydride** are not published, standard methodologies for the characterization of natural products and heterocyclic compounds would be employed.

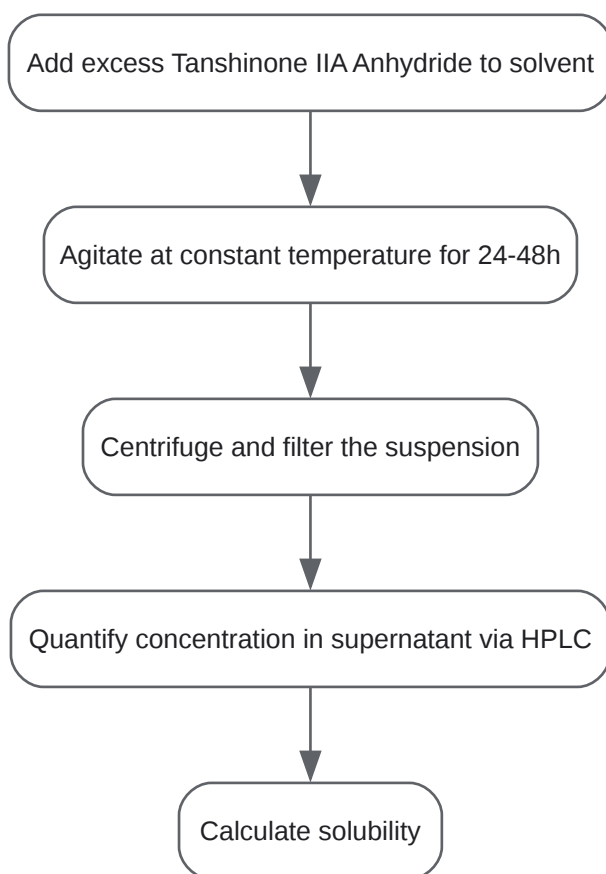
Solubility Determination

A standard shake-flask method would be appropriate to determine the equilibrium solubility of **Tanshinone IIA anhydride** in various solvents.

Protocol: Shake-Flask Solubility Measurement

- Preparation: Add an excess amount of **Tanshinone IIA anhydride** to a known volume of the desired solvent (e.g., water, ethanol, DMSO, methanol) in a sealed container.
- Equilibration: Agitate the suspension at a constant temperature (e.g., 25°C or 37°C) for a defined period (typically 24-48 hours) to ensure equilibrium is reached.
- Separation: Separate the undissolved solid from the solution by centrifugation and/or filtration through a fine-pore filter (e.g., 0.22 µm).
- Quantification: Analyze the concentration of the dissolved **Tanshinone IIA anhydride** in the clear supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Calculation: The solubility is expressed as the concentration of the saturated solution (e.g., in mg/mL or µg/mL).

Workflow for Solubility Determination



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Workflow for Shake-Flask Solubility Determination

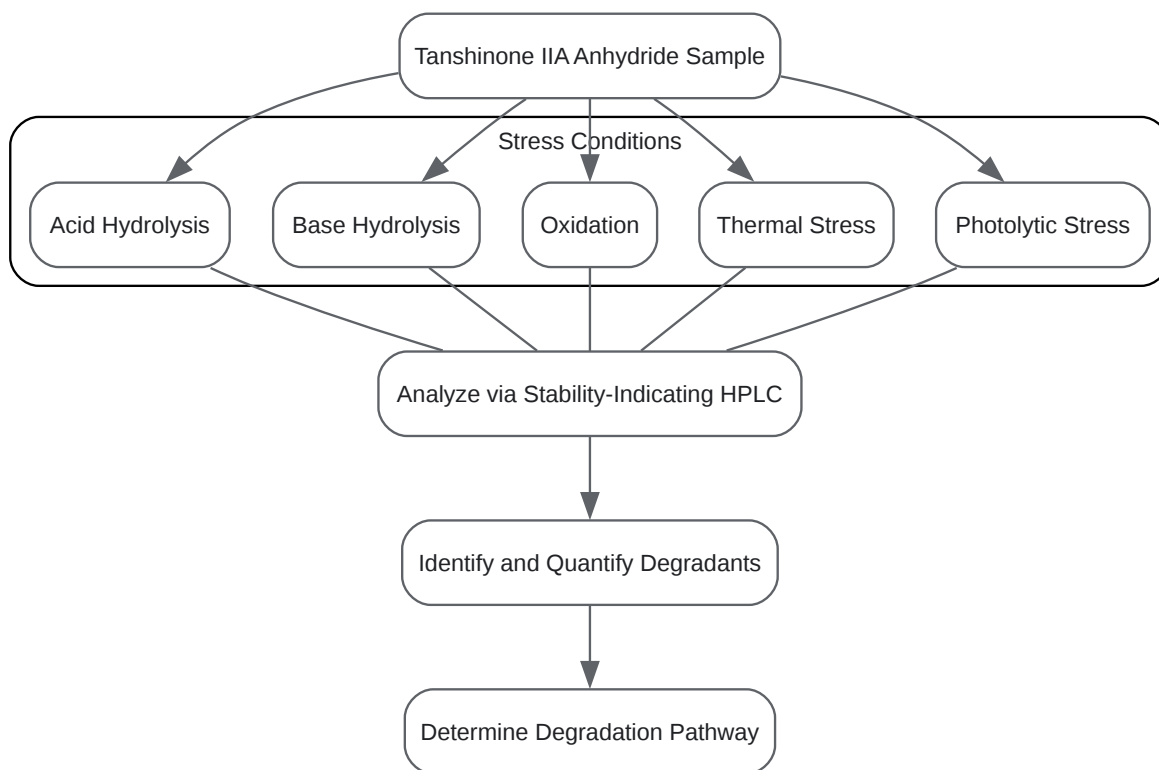
Stability Analysis

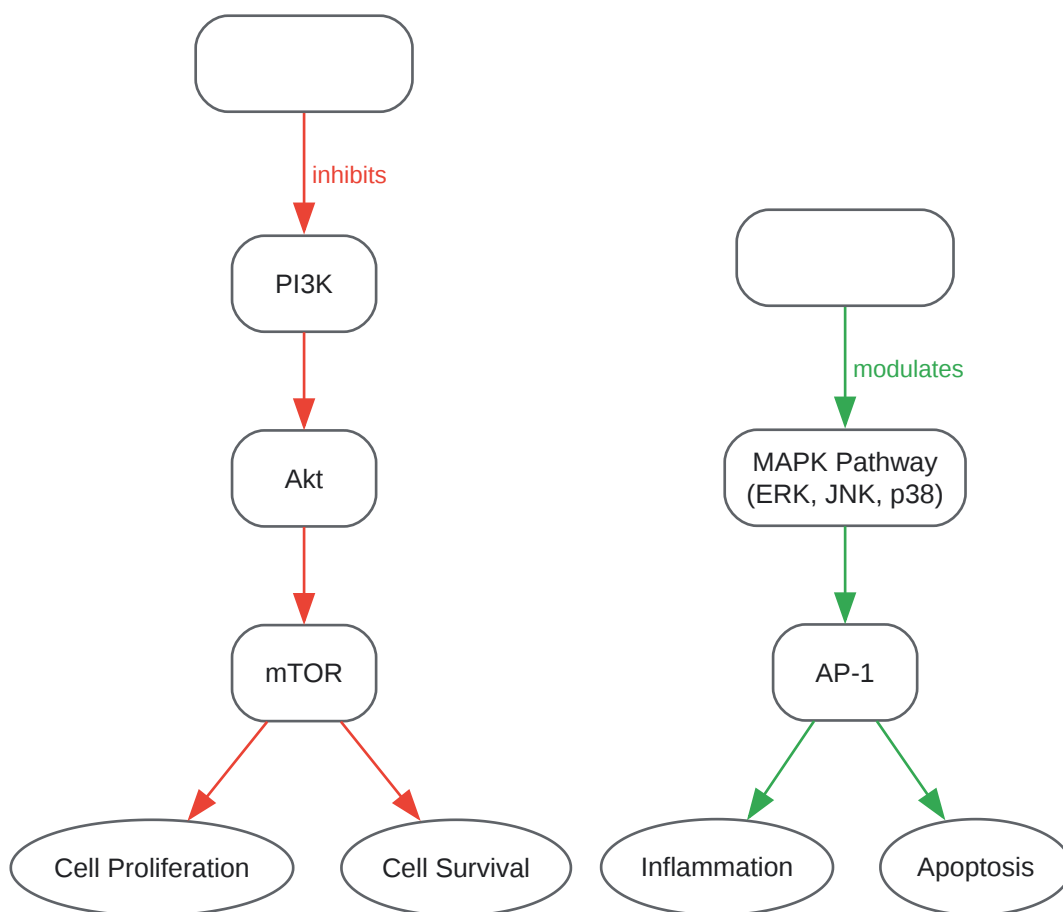
To assess the stability of **Tanshinone IIA anhydride**, a stability-indicating analytical method, typically HPLC, would be developed and validated. The compound would then be subjected to various stress conditions as per ICH guidelines.

Protocol: Forced Degradation Study

- Method Development: Develop an HPLC method capable of separating the intact **Tanshinone IIA anhydride** from its potential degradation products.
- Stress Conditions: Expose solutions of **Tanshinone IIA anhydride** to the following conditions:
 - Acidic: e.g., 0.1 M HCl at elevated temperature.
 - Basic: e.g., 0.1 M NaOH at room temperature.
 - Oxidative: e.g., 3% H₂O₂ at room temperature.
 - Thermal: e.g., 60-80°C.
 - Photolytic: Exposure to UV light (e.g., 254 nm) and visible light.
- Time Points: Sample the solutions at various time points (e.g., 0, 2, 4, 8, 24 hours).
- Analysis: Analyze the samples using the stability-indicating HPLC method to determine the percentage of the remaining intact compound and the formation of any degradation products.

Logical Flow for Stability Assessment





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